

Technical Support Center: Dodecyl Acetate Volatility

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Compound of Interest

Compound Name: *Dodecyl acetate*

CAS No.: 112-66-3

Cat. No.: B107313

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **dodecyl acetate**. The information is designed to address specific issues that may be encountered during experiments involving its volatility.

Frequently Asked Questions (FAQs)

Q1: What is the volatility of **dodecyl acetate** at room temperature?

A1: **Dodecyl acetate** is a low-volatility compound. Its vapor pressure at 25 °C is approximately 0.13 Pascals (Pa)[1] or about 0.000468 mmHg.[2] This low volatility is attributed to its relatively high molecular weight (228.37 g/mol) and the presence of intermolecular forces.

Q2: How does temperature affect the volatility of **dodecyl acetate**?

A2: The volatility of **dodecyl acetate**, like all liquids, increases with temperature. As the temperature rises, the kinetic energy of the **dodecyl acetate** molecules increases, allowing them to overcome intermolecular forces and escape into the vapor phase more readily. This relationship is evident in its boiling point at different pressures.

Q3: What is the boiling point of **dodecyl acetate** at atmospheric pressure?

A3: The boiling point of **dodecyl acetate** at standard atmospheric pressure (760 mmHg) is 265 °C.[1] At reduced pressures, the boiling point is significantly lower.

Q4: Are the Antoine equation constants available for **dodecyl acetate**?

A4: Based on the conducted literature search, specific Antoine equation constants (A, B, and C) for **dodecyl acetate** are not readily available. The Antoine equation is an empirical expression that relates vapor pressure and temperature. However, the relationship between temperature and vapor pressure can be understood through its documented boiling points at various pressures.

Q5: Is **dodecyl acetate** thermally stable at elevated temperatures?

A5: **Dodecyl acetate** is generally considered stable under normal conditions.[3] However, like most esters, it can undergo thermal decomposition at high temperatures, which could affect volatility measurements. The flash point of **dodecyl acetate** is 113 °C (235.4 °F) in a closed cup, indicating the temperature at which it can form an ignitable mixture with air. It is advisable to conduct volatility experiments below its decomposition temperature to ensure sample integrity.

Data Presentation

The following table summarizes the relationship between the boiling point and pressure of **dodecyl acetate**, which is indicative of its volatility at different temperatures.

Temperature (°C)	Pressure (mmHg)	Pressure (Pa)
150	15	1999.8
180	40	5332.9
265	760	101325

Note: These values are based on the boiling points at reduced and atmospheric pressures.[1]

Troubleshooting Guide

This guide addresses common issues encountered during the experimental determination of **dodecyl acetate** volatility.

Issue	Possible Cause	Troubleshooting Steps
Inconsistent or non-reproducible vapor pressure readings	<ol style="list-style-type: none">1. Temperature fluctuations in the experimental setup.2. Presence of impurities in the dodecyl acetate sample.3. Air leaks in the vacuum system (for reduced pressure measurements).	<ol style="list-style-type: none">1. Ensure precise and stable temperature control of the sample.2. Use high-purity dodecyl acetate ($\geq 97\%$). Consider purification if necessary.3. Thoroughly check all seals and connections in the vacuum apparatus for leaks.
Lower than expected vapor pressure	<ol style="list-style-type: none">1. Incomplete degassing of the sample, leading to the presence of dissolved air.2. Inaccurate temperature measurement at the sample's surface.	<ol style="list-style-type: none">1. Degas the sample thoroughly before starting the measurement, for example, by using a freeze-pump-thaw cycle.2. Calibrate the temperature sensor and ensure it is positioned to accurately reflect the sample's temperature.
Higher than expected vapor pressure	<ol style="list-style-type: none">1. Presence of volatile impurities in the sample.2. Thermal decomposition of the sample at high temperatures.	<ol style="list-style-type: none">1. Verify the purity of the dodecyl acetate using techniques like gas chromatography.2. Ensure the experimental temperature is well below the decomposition temperature of dodecyl acetate. Consider using a lower temperature range for measurements.
Sample bumping or uneven boiling	<ol style="list-style-type: none">1. Lack of boiling chips or a stirring mechanism.2. Too rapid heating of the sample.	<ol style="list-style-type: none">1. Add boiling chips or use a magnetic stirrer to ensure smooth boiling.2. Heat the sample slowly and uniformly to achieve equilibrium between the liquid and vapor phases.

Experimental Protocols

Methodology for Determining Vapor Pressure using the Ebullioscopic Method

The ebullioscopic method involves measuring the boiling point of a substance at different controlled pressures.

1. Apparatus Setup:

- A boiling flask equipped with a heating mantle.
- A condenser to recondense the vapor.
- A temperature sensor (e.g., a calibrated platinum resistance thermometer) placed to measure the temperature of the boiling liquid-vapor equilibrium.
- A pressure sensor (e.g., a manometer) to accurately measure the system pressure.
- A vacuum pump and a needle valve to control the system pressure.

2. Procedure:

- Place a known volume of high-purity **dodecyl acetate** into the boiling flask along with boiling chips.
- Assemble the apparatus, ensuring all connections are airtight.
- Evacuate the system to the lowest desired pressure using the vacuum pump.
- Gently heat the **dodecyl acetate** using the heating mantle until it reaches a steady boil.
- Record the stable temperature and pressure once the system has reached equilibrium.
- Incrementally increase the pressure using the needle valve and repeat step 5 for each new pressure point.

- Continue this process until a range of data points has been collected up to the desired maximum pressure.

3. Data Analysis:

- Plot the natural logarithm of the pressure ($\ln P$) against the inverse of the absolute temperature ($1/T$).
- The resulting data can be fitted to the Clausius-Clapeyron equation to determine the enthalpy of vaporization.

Visualizations

Relationship between Temperature and Volatility

The following diagram illustrates the fundamental relationship between temperature and the volatility of **dodecyl acetate**. An increase in temperature leads to a higher kinetic energy of the molecules, resulting in an increased vapor pressure.

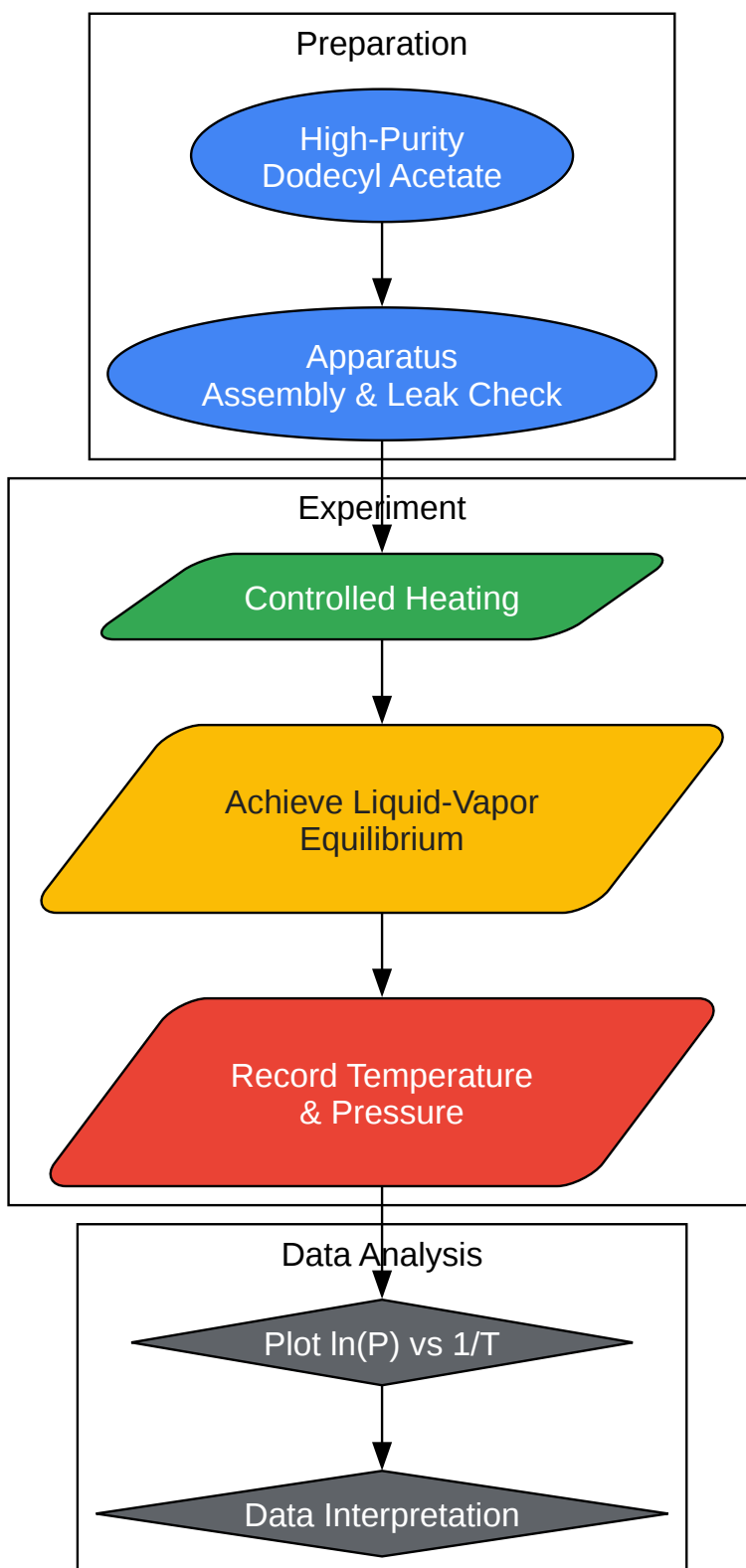


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Figure 1. The effect of temperature on **dodecyl acetate** volatility.

Experimental Workflow for Volatility Measurement

This diagram outlines the key steps in the experimental workflow for determining the vapor pressure of **dodecyl acetate**.



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Figure 2. Workflow for vapor pressure determination.

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References

- [1. Dodecyl acetate - Wikipedia \[en.wikipedia.org\]](#)
- [2. Dodecyl acetate | C₁₄H₂₈O₂ | CID 8205 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. Antoine Equation parameters table for saturation pressure calculation of common pure compounds \[myengineeringtools.com\]](#)
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